

# Icariside F2: Core Identifiers and Properties

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Icariside F2

CAS No.: 115009-57-9

Cat. No.: S3220065

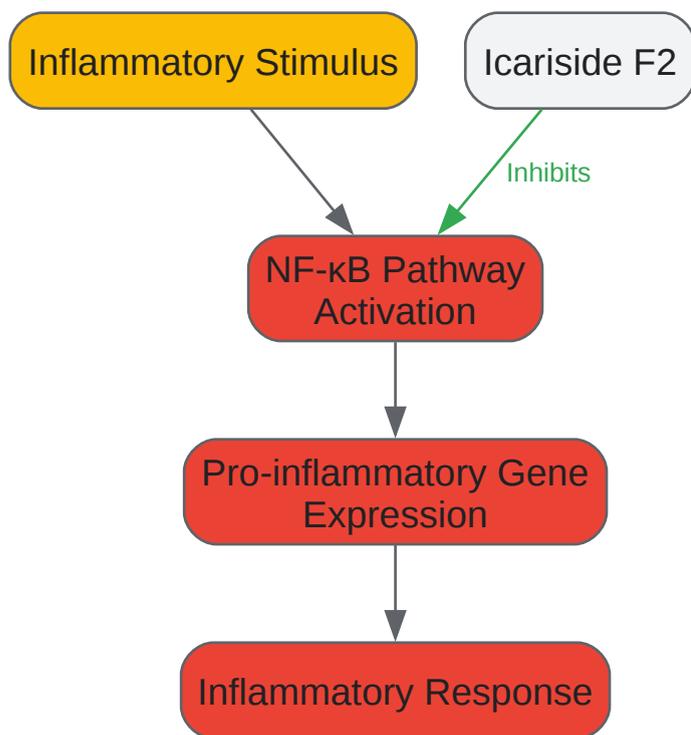
Get Quote

The table below consolidates the key quantitative data available for **Icariside F2**.

Property	Detail
CAS Number	115009-57-9 [1]
Molecular Formula	C <sub>18</sub> H <sub>26</sub> O <sub>10</sub> [1] [2]
Molecular Weight	402.39 g/mol [1]
Biological Activity	Potent NF-κB inhibitor [1]
IC <sub>50</sub> for NF-κB	16.25 μM [1]
Source Plant	Leaves of <i>Eucommia ulmoides</i> Oliver [1]

## Pharmacological Activity and Mechanism

The primary documented biological activity of **Icariside F2** is its potent inhibition of the NF-κB signaling pathway [1]. NF-κB is a protein complex that controls transcription of DNA and is a key mediator of inflammatory responses. Its dysregulation is implicated in many diseases. The following diagram illustrates the core mechanism of action based on the available data.



[Click to download full resolution via product page](#)

## Contrast with Related Compounds: Icariside II

The search revealed extensive research on a similarly named compound, **Icariside II**, which is distinct from **Icariside F2**. Highlighting these differences is crucial to avoid confusion and illustrates the broader research context of Icariside compounds. Icariside II is primarily sourced from plants of the *Epimedium* genus (also known as Horny Goat Weed) [3] [4] [5].

The table below summarizes its key aspects for comparison.

Aspect	Detail for Icariside II
Source Plant	<i>Epimedium</i> species (e.g., <i>E. sagittatum</i> ) [5] [6]
Production Method	Enzymatic hydrolysis of the more abundant precursor Icariin [4] [6].

| **Key Activities** | **Sensitizes Osteosarcoma** to Doxorubicin chemotherapy via the lincROR/Wnt/ $\beta$ -catenin axis [3]. **Ameliorates Pulmonary Fibrosis** by modulating E-cadherin and oxidative stress [5]. | | **Research Status** | Multiple detailed mechanistic studies and *in vivo* models available [3] [5]. |

## Insights for Researchers

- **Information Gap:** The scarcity of data on **Icariside F2**, compared to Icariside II, presents a significant opportunity for original research. Key areas like its pharmacokinetics, toxicity profile, and efficacy in disease models remain unexplored.
- **Strategic Sourcing:** For related flavonol glycosides, enzymatic hydrolysis from more abundant plant precursors has proven to be a viable and efficient production strategy, as demonstrated for Icariside II [4] [6]. This approach could be investigated for **Icariside F2**.
- **Expanded Screening:** Given its documented anti-inflammatory activity, screening **Icariside F2** against a broader range of molecular targets could uncover additional therapeutic potential.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Icariside F2|CAS 115009-57-9 [dcchemicals.com]
2. Icariside f2 (C18H26O10) [pubchemlite.lcsb.uni.lu]
3. Icariside II sensitizes osteosarcoma to doxorubicin through ... [pubmed.ncbi.nlm.nih.gov]
4. Preparation of icariside II from icariin by enzymatic ... [pubmed.ncbi.nlm.nih.gov]
5. 2"-O-rhamnosyl icariside II from Epimedium sagittatum ... [pubmed.ncbi.nlm.nih.gov]
6. Icariside II Preparation from Icariin Separated ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Icariside F2: Core Identifiers and Properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3220065#icariside-f2-source-and-origin>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)